

gossypetin vs gossypol differences

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Compound Focus: Gossypetin

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Core Characteristics at a Glance

The table below summarizes the fundamental differences between **gossypetin** and gossypol.

Characteristic	Gossypetin	Gossypol
Chemical Classification	Flavonol (a type of flavonoid) [1]	Polyphenolic aldehyde, dimeric sesquiterpene [2] [3] [4]
Chemical Formula	C ₁₅ H ₁₀ O ₈ [1]	C ₃₀ H ₃₀ O ₈ [2] [3]
Core Structure	3,5,7,8,3',4'-hexahydroxyflavone [1]	1,1',6,6',7,7'-Hexahydroxy-3,3'-dimethyl-5,5'-di(propan-2-yl)[2,2'-binaphthalene]-8,8'-dicarbaldehyde [2]
Natural Sources	Primarily found in the petals of <i>Gossypium herbaceum</i> (cotton) and calyces of <i>Hibiscus sabdariffa</i> [1].	Found throughout the cotton plant (<i>Gossypium</i> spp.), with high concentration in seeds and roots [3] [5].
Key Pharmacological Activities	Antioxidant, antibacterial, potential hepatoprotective and anticancer properties [1] [6].	Anticancer (Bcl-2 inhibition), antimalarial, antimicrobial, and male contraceptive effects [2] [3] [4].

Characteristic	Gossypetin	Gossypol
Research & Application Status	Early-stage research focusing on its biological activities; used traditionally as a natural dye [1] [6].	Extensive research, with clinical trials (Phases I/II) conducted for cancer therapy; history of use as a male contraceptive in China [3].

Detailed Technical Profiles

Gossypetin: A Multi-Hydroxylated Flavonol

Gossypetin is a **flavonol**, characterized by a 3-hydroxyflavone backbone with multiple hydroxyl groups attached [1]. Its significant antioxidant activity is largely attributed to this high degree of hydroxylation. It is often found in nature as glycosides, such as **gossypitrin** (**gossypetin**-7-glucoside) and **gossypin** (a glucoside of **gossypetin**) [1] [6]. Gossypin itself is a major subject of research due to its marked water solubility and various pharmacological activities [6].

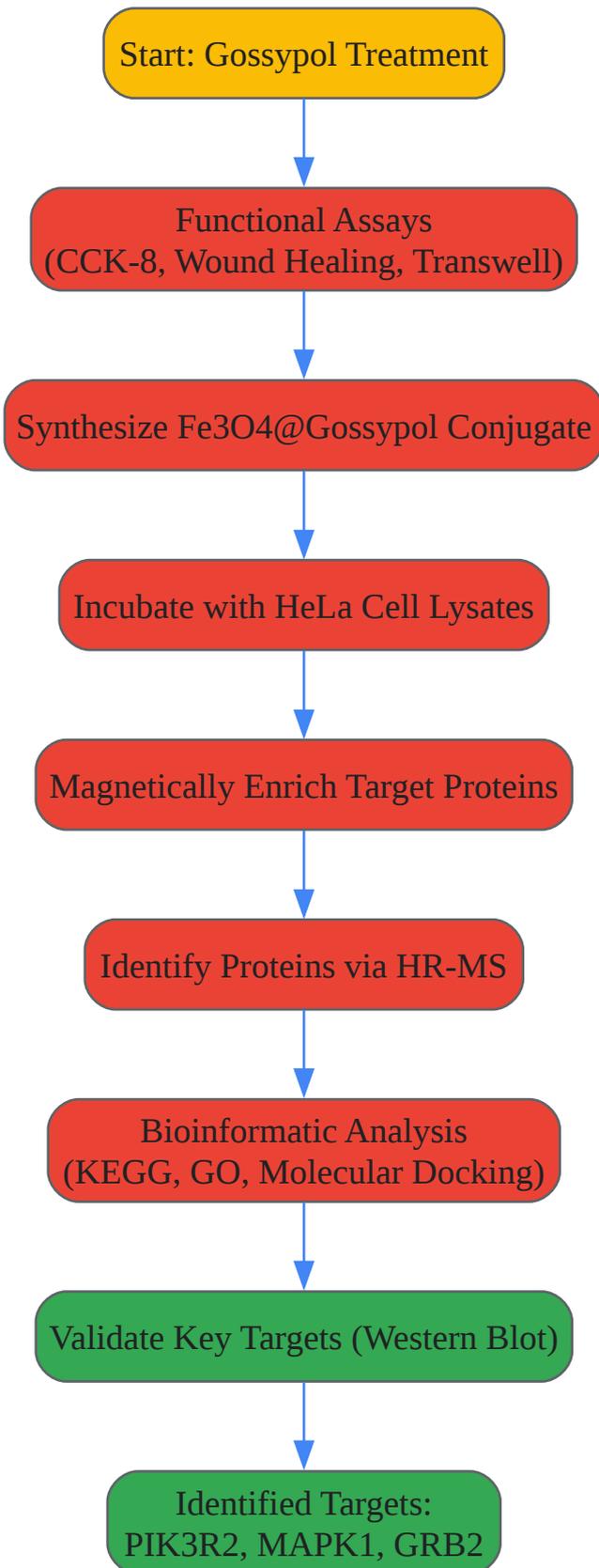
- **Experimental Evidence for Bioactivity:**

- **Antibacterial Activity:** **Gossypetin** isolated from *Hibiscus sabdariffa* has been shown to exhibit strong antibacterial activity [1].
- **Hepatoprotective Effects:** In a rat model of CCl₄-induced liver injury, **gossypetin**-3-O-β-D-robinobioside isolated from *Caesalpinia gilliesii* demonstrated protective effects. The methodology involved administering the extract to rats and monitoring liver biomarkers. Results showed a decrease in aspartate aminotransferase (AST) and alanine aminotransferase (ALT) levels, alongside an increase in total antioxidant capacity (TAC), comparable to the drug silymarin [1].

Gossypol: A Complex Sesquiterpene with Clinical History

Gossypol is a polyphenolic compound that exists as two stable atropisomers (enantiomers) due to restricted rotation around its central bond: **(+)-gossypol** and the more biologically active **(-)-gossypol** (also known as AT-101) [2] [3]. It is a **secondary metabolite** produced by cotton plants as a defense chemical [5].

- **Primary Mechanism of Action in Cancer Research:** A well-characterized mechanism is its function as a **BH3 mimetic**. It inhibits the anti-apoptotic proteins Bcl-2 and Bcl-xL, thereby promoting apoptosis (programmed cell death) in tumor cells [3] [4].
- **Experimental & Clinical Evidence:**
 - **In Vitro Anticancer Activity:** Gossypol has demonstrated efficacy against a wide range of human cancer cell lines, including breast cancer (MCF-7, MDA-MB-231), pancreatic cancer (BxPC-3), cervical cancer (HeLa), and non-small cell lung cancer (H1975) [3].
 - **Target Identification Workflow:** A 2025 study used "target fishing" technology to identify gossypol's molecular targets in cervical cancer (HeLa) cells [7]. The experimental workflow is summarized below:



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Experimental workflow for gossypol target identification in cervical cancer cells [7]. - **Clinical Trial Status:** Gossypol has progressed to Phase I and II clinical trials as an anticancer agent, showing manageable toxicity profiles and preliminary efficacy [3]. Its development as a male contraceptive was discontinued by the WHO due to side effects like hypokalemia and risks of permanent infertility [2] [3].

Key Insights for Research Direction

- **Gossypol** is the more extensively studied compound with a clearer and more advanced translational path, particularly in oncology. Its main challenges are toxicity and a narrow therapeutic window, which are active areas of research via derivative development and novel drug delivery systems [3].
- **Gossypetin** represents an earlier-stage opportunity. Its strong antioxidant and antibacterial profile, along with its flavonoid structure, makes it a candidate for further investigation into inflammatory diseases, metabolic disorders, and as a lead compound for medicinal chemistry optimization.

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